

An In-Depth Technical Guide to Basic Blue 11 Dye: Properties and Characteristics

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Compound of Interest

Compound Name: Basic Blue 11

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This technical guide provides a comprehensive overview of the core properties and characteristics of **Basic Blue 11**, a synthetic cationic dye belonging to the triarylmethane class. This document summarizes its chemical and physical properties, spectral data, and applications, and includes detailed experimental protocols for its analysis and use in textile dyeing.

Core Properties and Identification

Basic Blue 11, also known as Victoria Blue R, is a dark green to very dark green crystalline powder.^{[1][2]} It is characterized by its high tinctorial strength and is utilized in various industrial applications.

Table 1: Chemical and Physical Properties of **Basic Blue 11**

Property	Value	Source(s)
IUPAC Name	[4-[bis[4-(dimethylamino)phenyl]methyldene]naphthalen-1-ylidene]-ethylazanium chloride	[3]
Synonyms	Victoria Blue R, C.I. 44040, Basic Blue K	[4][5]
CAS Number	2185-86-6	[5][6]
Molecular Formula	C ₂₉ H ₃₂ ClN ₃	[6][7]
Molecular Weight	458.05 g/mol	[5]
Appearance	Dark green to very dark green solid/powder	[1][2][5]
Melting Point	Not available	
Boiling Point	603.76 °C (rough estimate)	[5]
Density	1.0153 g/cm ³ (rough estimate)	[5]
Water Solubility	0.5 g/L at 20 °C	[5]
Solubility in Other Solvents	Slightly soluble in DMSO and Methanol. Soluble in ethanol (blue solution).	[5]

Spectral Properties

Basic Blue 11 exhibits a distinct absorption spectrum in the visible range, which is characteristic of its chemical structure.

Table 2: Spectral Properties of **Basic Blue 11**

Parameter	Value	Conditions	Source(s)
λ_{max} (Absorption Maximum)	615 nm	Methanol	[8]
Molar Extinction Coefficient (ϵ)	$\geq 54,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	at 577 nm in methanol (0.005 g/L)	[8]
$\geq 11,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	at 252 nm in methanol (0.005 g/L)	[8]	
$\geq 9,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	at 330 nm in methanol (0.005 g/L)	[8]	

Applications

Basic Blue 11 is a versatile dye with applications across several industries due to its vibrant blue color.

- Textile Industry: It is used for dyeing silk, wool, and acrylic fibers.[9] For cotton, it is applied using a mordant dyeing process.[6]
- Paper Industry: It is used for coloring paper and paper products.[9]
- Leather and Wood Staining: The dye is also employed in the coloring of leather and wood.[1][6]
- Inks and Pigments: **Basic Blue 11** is used in the manufacturing of inks and organic solvent-based paints.[6][9]
- Biological Staining: It has applications as a histological dye and a fluorochrome in biological research.

Experimental Protocols

General Synthesis Method

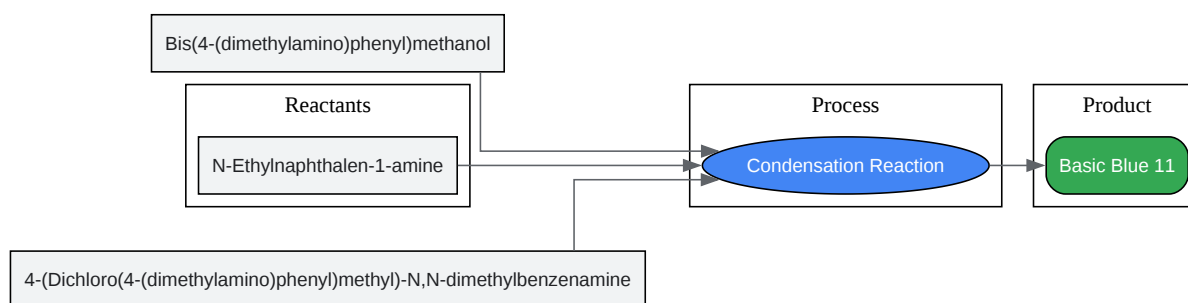
The synthesis of **Basic Blue 11** is typically achieved through a condensation reaction. While specific, detailed laboratory protocols are not readily available in public literature, the general

manufacturing methods are described as follows:

Method A: Condensation of Bis(4-(dimethylamino)phenyl)methanol with N-Ethyl-naphthalen-1-amine. The resulting product is then converted to an N-nitro derivative, followed by oxidation and subsequent removal of the nitro group.[6]

Method B: Condensation of 4-(Dichloro(4-(dimethylamino)phenyl)methyl)-N,N-dimethylbenzenamine with N-Ethyl-naphthalen-1-amine.[6]

A visual representation of the general synthesis approach is provided below.



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Caption: General Synthesis Pathways for **Basic Blue 11**.

Quantitative Analysis by UV-Vis Spectroscopy

This protocol outlines the determination of **Basic Blue 11** concentration in a solution using UV-Vis spectroscopy, based on the Beer-Lambert law.

Materials and Equipment:

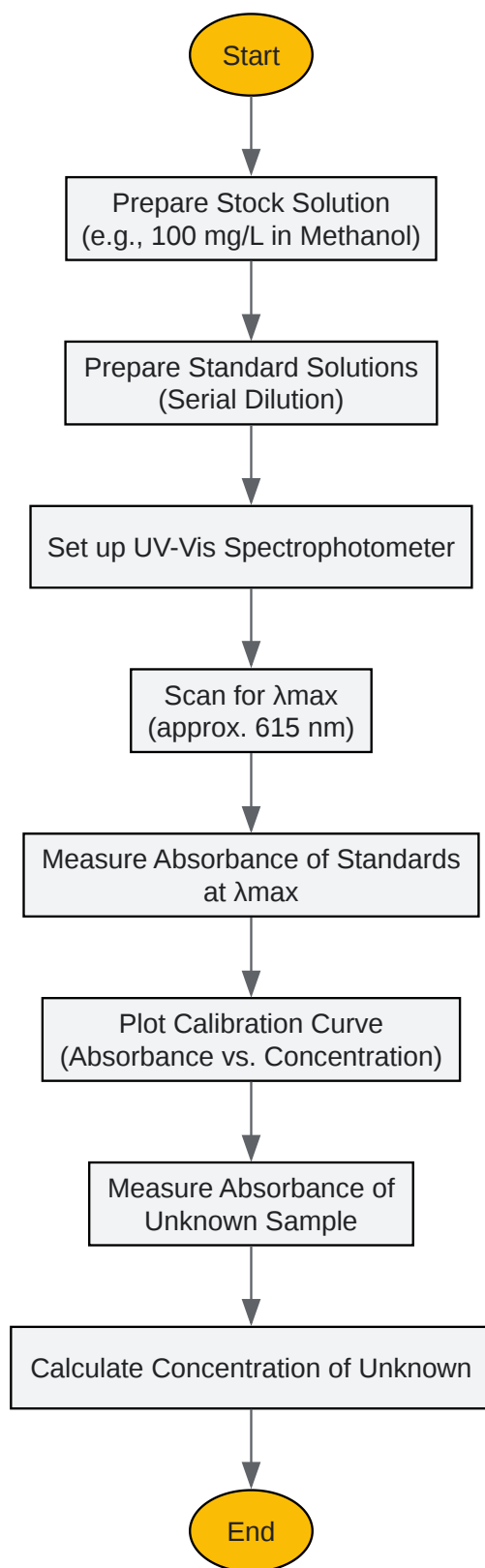
- **Basic Blue 11** dye
- Methanol (spectroscopic grade)

- Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes
- UV-Vis Spectrophotometer
- Quartz or glass cuvettes

Procedure:

- Preparation of Stock Solution: Accurately weigh approximately 10 mg of **Basic Blue 11** and dissolve it in methanol in a 100 mL volumetric flask. Fill to the mark with methanol to obtain a stock solution of known concentration (e.g., 100 mg/L).
- Preparation of Standard Solutions: Perform serial dilutions of the stock solution to prepare a series of standard solutions with concentrations ranging from approximately 0.5 mg/L to 5 mg/L.
- Spectrophotometer Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 15-20 minutes.
- Wavelength Scan: Fill a cuvette with one of the standard solutions (e.g., 2 mg/L) and scan the absorbance from 400 nm to 800 nm to determine the wavelength of maximum absorbance (λ_{max}). The expected λ_{max} for **Basic Blue 11** is approximately 615 nm.[\[8\]](#)[\[10\]](#)
- Calibration Curve:
 - Set the spectrophotometer to the determined λ_{max} .
 - Use methanol as a blank to zero the absorbance.
 - Measure the absorbance of each standard solution, starting from the least concentrated.
 - Rinse the cuvette with the next standard solution before filling it for measurement.
 - Plot a graph of absorbance versus concentration. The resulting calibration curve should be linear.

- Analysis of Unknown Sample: Measure the absorbance of the unknown sample solution at the same λ_{max} . Use the equation of the line from the calibration curve to determine the concentration of **Basic Blue 11** in the unknown sample.



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Caption: Workflow for UV-Vis Spectroscopic Analysis.

Mordant Dyeing of Cotton Fabric

Basic dyes have poor affinity for cotton fibers. Therefore, a mordanting step is necessary to fix the dye to the fabric. Tannic acid is a common mordant for this purpose.

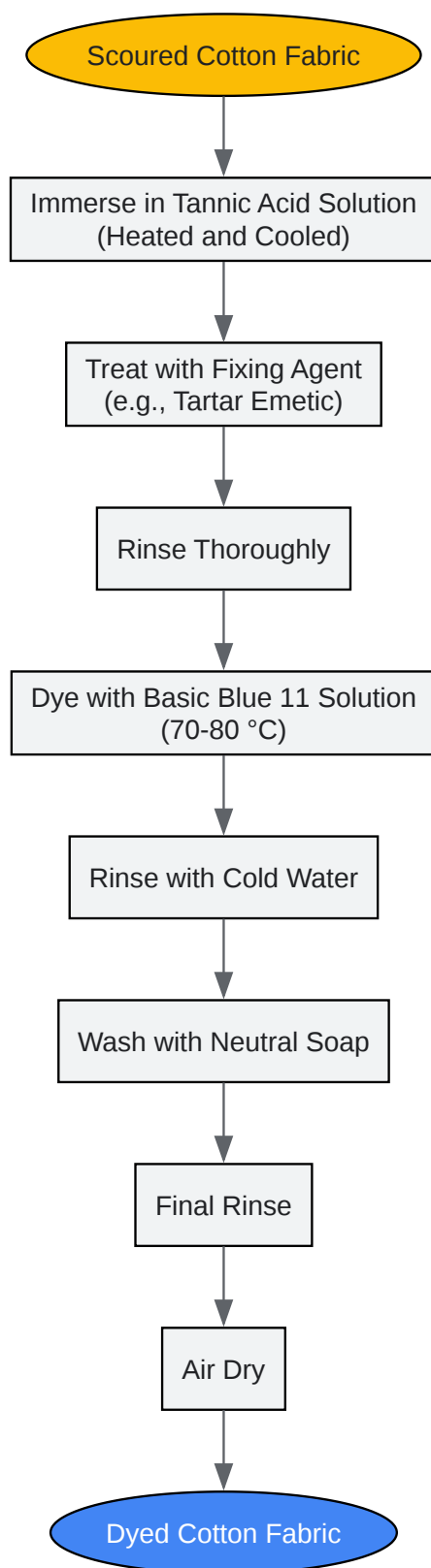
Materials and Equipment:

- Cotton fabric, scoured (pre-washed to remove impurities)
- **Basic Blue 11** dye
- Tannic acid
- Tartar emetic (antimony potassium tartrate) or a suitable substitute
- Acetic acid
- Dyeing bath (beakers or stainless steel pots)
- Heating plate or water bath
- Stirring rods

Procedure:

- Mordanting with Tannic Acid:
 - Prepare a solution of tannic acid (e.g., 2-4% on the weight of fabric, owf) in water.
 - Immerse the scoured cotton fabric in the tannic acid solution.
 - Heat the bath to a boil and then let it cool down over a period of 1-2 hours, allowing the fabric to steep.
 - Remove the fabric and squeeze out the excess liquid.
- Fixing the Mordant:
 - Prepare a solution of a fixing agent like tartar emetic (e.g., 1-2% owf).

- Immerse the tannic acid-mordanted fabric in this solution at room temperature for about 30 minutes. This step fixes the tannic acid onto the cotton fibers.
- Rinse the fabric thoroughly with water.
- Dyeing:
 - Prepare the dyebath by dissolving the required amount of **Basic Blue 11** (e.g., 1% owf) in hot water. A small amount of acetic acid can be added to aid in dissolving the dye and to control the pH.
 - Introduce the mordanted and rinsed cotton fabric into the dyebath.
 - Gradually raise the temperature of the dyebath to about 70-80 °C.
 - Maintain this temperature for 60-90 minutes, stirring occasionally to ensure even dyeing.
- Post-Treatment:
 - After dyeing, remove the fabric from the dyebath and rinse it thoroughly with cold water until the water runs clear.
 - Wash the dyed fabric with a neutral soap solution to remove any unfixed dye.
 - Rinse again and air dry.



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Caption: Experimental Workflow for Mordant Dyeing of Cotton.

Toxicological and Safety Information

Basic Blue 11 is classified as harmful if swallowed.

Table 3: Toxicological and Safety Data

Parameter	Value	Source(s)
GHS Classification	Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.	[4]
Acute Oral LD ₅₀ (Rat)	Data not publicly available.	
Skin Irritation	May cause skin irritation.	[7][11]
Eye Irritation	May cause serious eye irritation.	[7][11]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust. Use in a well-ventilated area.
- Wash hands thoroughly after handling.

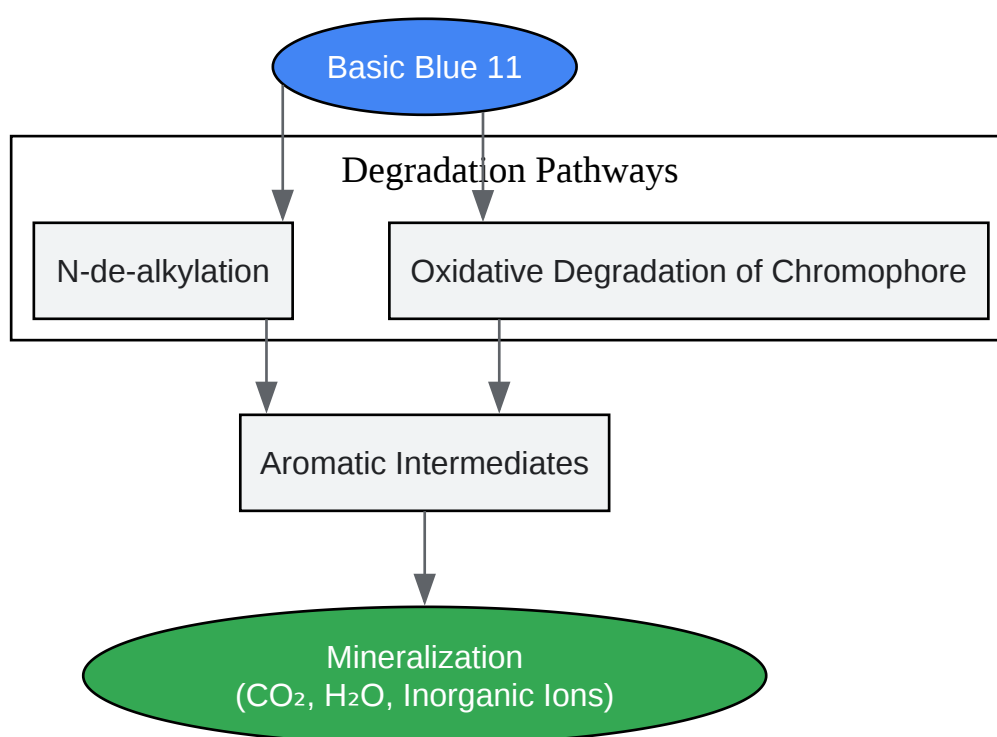
Photocatalytic Degradation Pathway

The degradation of triarylmethane dyes like **Basic Blue 11** can be achieved through photocatalysis, often using a semiconductor catalyst such as titanium dioxide (TiO₂). The degradation process involves a series of reactions that break down the complex dye molecule into simpler, less harmful compounds. The primary degradation pathways for Victoria Blue R (**Basic Blue 11**) involve N-de-alkylation and oxidative degradation of the chromophore.

The process can be summarized as follows:

- Excitation: Under UV or visible light, the photocatalyst generates electron-hole pairs.

- Radical Formation: These charge carriers react with water and oxygen to produce highly reactive species like hydroxyl radicals ($\bullet\text{OH}$) and superoxide radicals ($\text{O}_2^{\bullet-}$).
- Degradation: These reactive radicals attack the dye molecule, leading to:
 - N-de-alkylation: Stepwise removal of the ethyl and methyl groups from the nitrogen atoms.
 - Oxidative Degradation: Cleavage of the conjugated chromophore structure, leading to the formation of smaller aromatic intermediates and eventually mineralization to CO_2 , H_2O , and inorganic ions.



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Caption: Logical Relationship of Photocatalytic Degradation.

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References

- 1. pylamdyes.com [pylamdyes.com]
- 2. carlroth.com:443 [carlroth.com:443]
- 3. Acute oral toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. webhost.bridgew.edu [webhost.bridgew.edu]
- 5. chembk.com [chembk.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. hpc-standards.com [hpc-standards.com]
- 8. researchgate.net [researchgate.net]
- 9. News - About Application of Basic Blue 11 [yanhuidye.com]
- 10. stainsfile.com [stainsfile.com]
- 11. jmnspecialties.com [jmnspecialties.com]
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